

"mechanism of action of 1,3-Dichloropropene as a nematicide"

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Compound of Interest

Compound Name: 1,3-Dichloropropene

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An In-depth Technical Guide to the Nematicidal Mechanism of Action of **1,3-Dichloropropene**

Introduction

1,3-Dichloropropene (1,3-D) is a synthetic organochlorine compound widely utilized in agriculture as a pre-plant soil fumigant.[1][2] Marketed under trade names such as Telone, it is primarily employed for the management of plant-parasitic nematodes.[2][3] First registered as a pesticide in 1954, 1,3-D is effective against a broad spectrum of nematodes, including root-knot, meadow, sting, dagger, and sugar beet nematodes.[2][4] It is typically injected into the soil before planting, where it volatilizes and diffuses through the soil profile to exert its nematicidal effects.[2][5][6] This document provides a detailed technical overview of the physicochemical properties, mechanism of action, and efficacy of 1,3-D as a nematicide, intended for an audience of researchers and drug development professionals.

Physicochemical Properties

1,3-Dichloropropene is a colorless to straw-colored liquid characterized by a sweet, sharp, chloroform-like odor.[1][3] It exists as a mixture of two geometric isomers, (Z)-**1,3-dichloropropene** (cis) and (E)-**1,3-dichloropropene** (trans), with the cis isomer generally exhibiting greater nematicidal activity.[1][7] Its utility as a soil fumigant is largely dictated by its physical properties, such as high vapor pressure, which allows for easy evaporation and diffusion through soil pores.[2] It is feebly soluble in water but miscible with many organic solvents.[1][4] The movement and persistence of 1,3-D in soil are influenced by factors including soil type, temperature, moisture, and organic matter content.[3][4]

Table 1: Physicochemical Properties of 1,3-Dichloropropene

Property	Value	Reference
Chemical Formula	C ₃ H ₄ Cl ₂	[1][8]
Molar Mass	110.97 g/mol	[1][7][8]
Appearance	Colorless to straw-colored liquid	[1]
Density	~1.22 g/cm ³	[8]
Flash Point	95 °F (35 °C)	[2][7]
Water Solubility	2 g/L	[2]
Vapor Pressure	High (evaporates easily)	[2]

Mechanism of Action

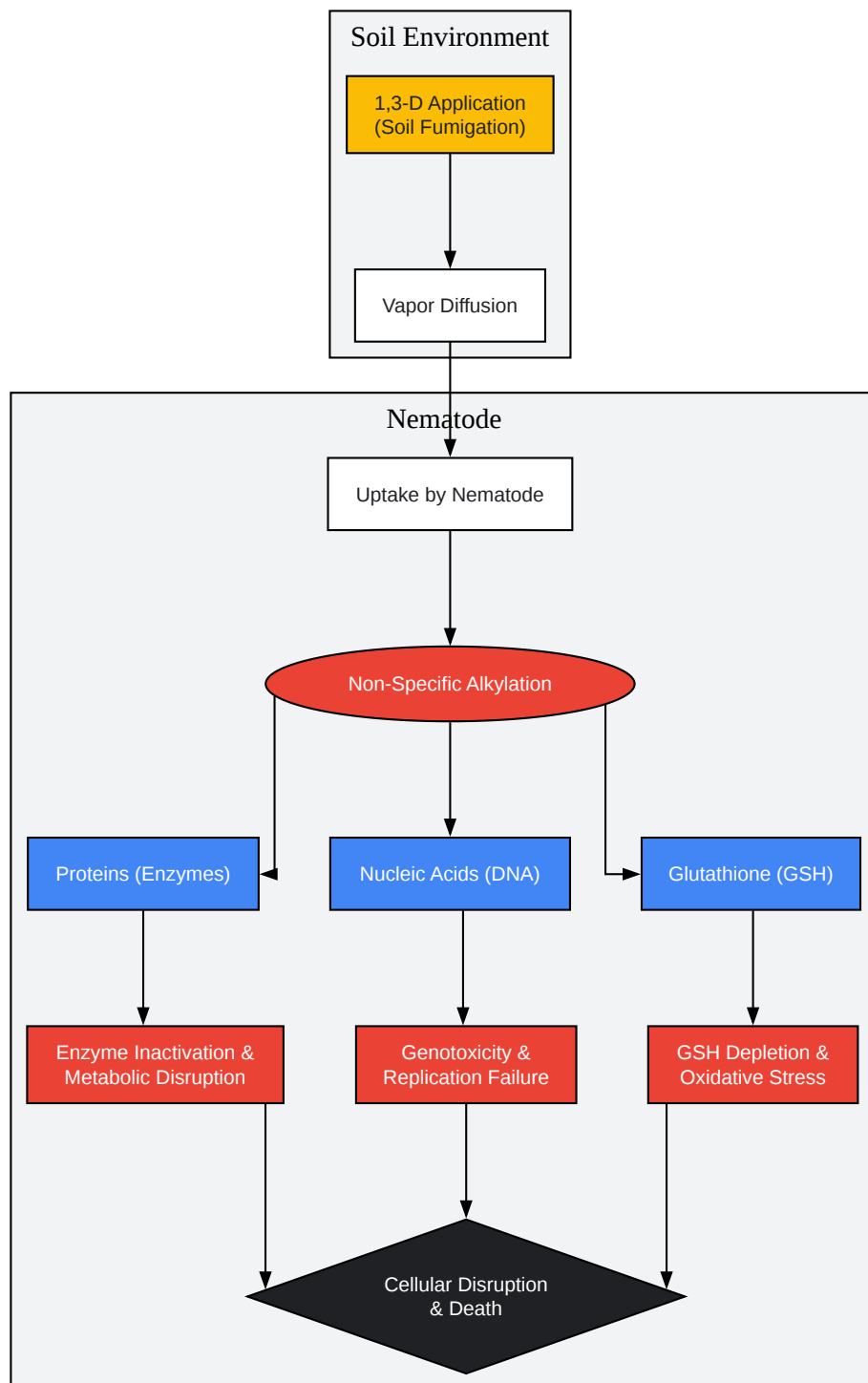
The precise nematicidal mechanism of 1,3-D is not fully elucidated, but it is understood to function as a non-specific, reactive alkylating agent.[1][9] Its toxicity is not targeted to a specific receptor or enzyme but rather results from widespread, indiscriminate chemical reactions with essential biological macromolecules within the nematode.

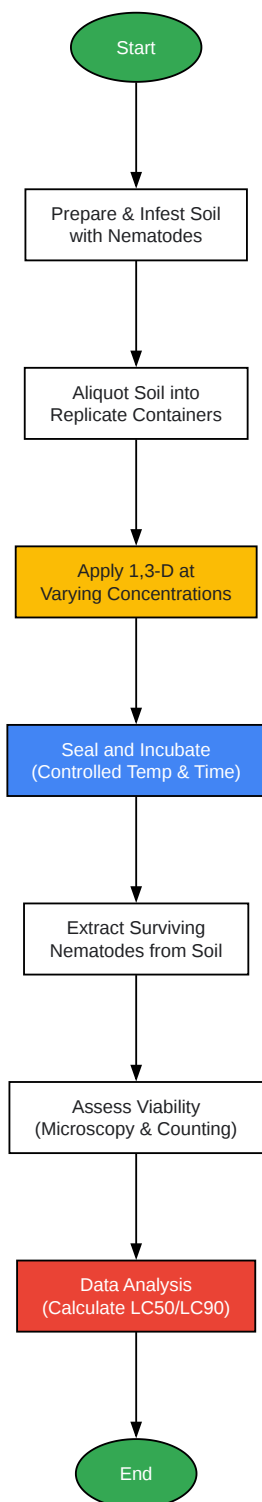
Biochemical Pathway of Toxicity

The primary mode of action is believed to involve the alkylation of nucleophilic functional groups present in vital cellular components like proteins and nucleic acids (DNA).[8][9] The cis-isomer is a more reactive alkylating agent than the trans-isomer.[9] This process unfolds through the following proposed steps:

- **Uptake and Distribution:** As a volatile compound, 1,3-D diffuses through the soil and is absorbed by the nematode, likely through its cuticle and into the body cavity.
- **Bioactivation (Proposed):** Computational models suggest that the mechanism may involve the formation of highly reactive allylic carbocation intermediates via an SN1 reaction, which can then readily attack nucleophilic centers.[8]

- Alkylation of Macromolecules: The electrophilic 1,3-D molecule (or its carbocation intermediate) reacts with nucleophiles, such as the sulfhydryl (-SH) groups of cysteine residues in proteins and the nitrogen atoms in the purine and pyrimidine bases of DNA.
- Cellular Disruption:
 - Enzyme Inhibition: Alkylation of amino acid residues in enzymes can denature the proteins, disrupt their three-dimensional structure, and inactivate their catalytic sites. This leads to a general shutdown of metabolic pathways essential for survival.[\[2\]](#)
 - Genotoxicity: Reaction with DNA can lead to the formation of DNA adducts, causing mutations, interfering with DNA replication and transcription, and ultimately triggering cell death. The mutagenic properties of 1,3-D support a genotoxic mechanism.[\[7\]](#)
- Detoxification and Toxicity: In mammals, a primary detoxification pathway for 1,3-D is conjugation with glutathione (GSH), catalyzed by glutathione S-transferases (GSTs), leading to the formation of a mercapturic acid derivative that is excreted.[\[9\]](#)[\[10\]](#) While this is a detoxification mechanism, the rapid depletion of the cellular antioxidant GSH can lead to oxidative stress. It is plausible that a similar process occurs in nematodes; the nematocidal effect could be a result of overwhelming the nematode's detoxification capacity, leading to widespread alkylation damage and GSH depletion.





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